

Safeguarding Your Research: A Comprehensive Guide to Handling Pulegone

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Compound of Interest

Compound Name: Pulegone (Standard)

Cat. No.: B102422

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of Pulegone, a monoterpene ketone found in various essential oils. Adherence to these protocols is critical to minimize risks and ensure operational integrity.

Quantitative Data Summary

Understanding the quantitative properties of a substance is the first step in safe handling. The following table summarizes key data for Pulegone.

Property	Value	Reference
CAS Number	89-82-7	[1][2]
EC Number	201-943-2	[1][3][2]
Molecular Formula	C10H16O	
Molecular Weight	152.23 g/mol	[4]
Boiling Point	224 °C	
Density	0.931 - 0.9323 g/cm ³ at 20°C	[2]
Vapor Density	5.2	[5]
Oral LD50 (Rat)	470 mg/kg	[6]
Dermal LD50 (Rabbit)	3,090 mg/kg	[6][7]
Recommended Storage Temperature	2 - 8 °C	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Pulegone is classified as harmful if swallowed and is suspected of causing cancer.[1][5][7] Therefore, stringent adherence to PPE protocols is mandatory.

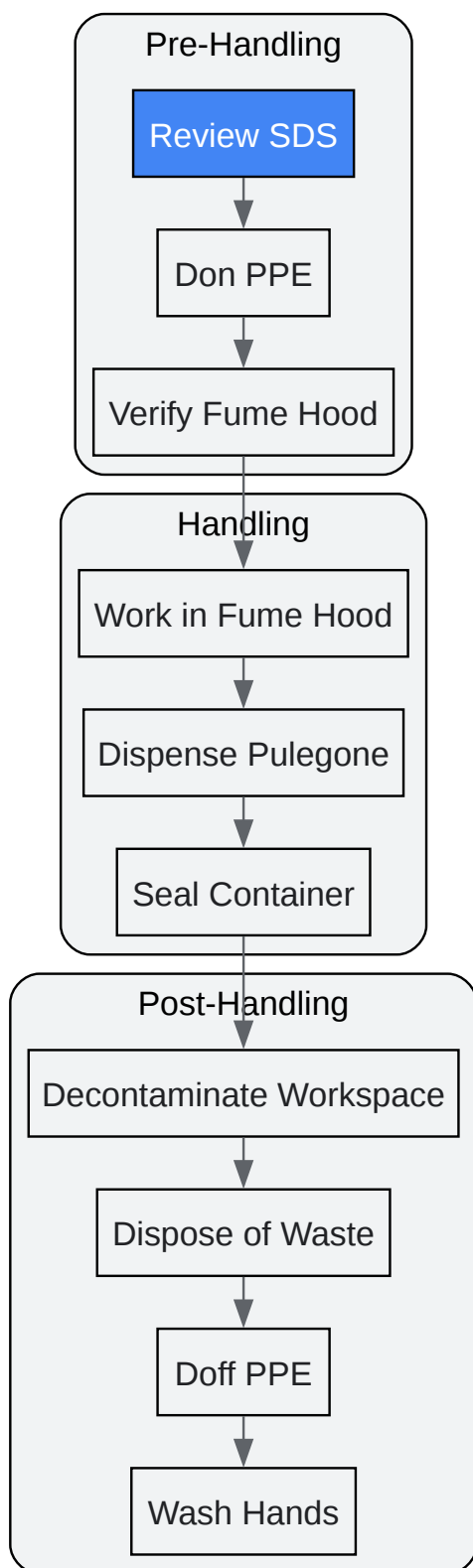
Minimum Recommended PPE:

- **Hand Protection:** Wear suitable chemical-resistant gloves tested according to EN 374. Nitrile or neoprene gloves are recommended.
- **Eye/Face Protection:** Use safety glasses with side shields or goggles.[3][6] A face shield may be necessary for splash hazards.
- **Skin and Body Protection:** Wear a lab coat or chemical-resistant suit.[8][9][10] For tasks with a high risk of splashing, a chemical-resistant apron should be worn.[10]

- Respiratory Protection: If ventilation is inadequate or if aerosols are generated, use a respirator with an appropriate vapor cartridge.[6]

Standard Operating Procedure for Handling Pulegone

The following workflow outlines the standard procedure for safely handling Pulegone in a laboratory setting.



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Standard Operating Procedure for Pulegone Handling

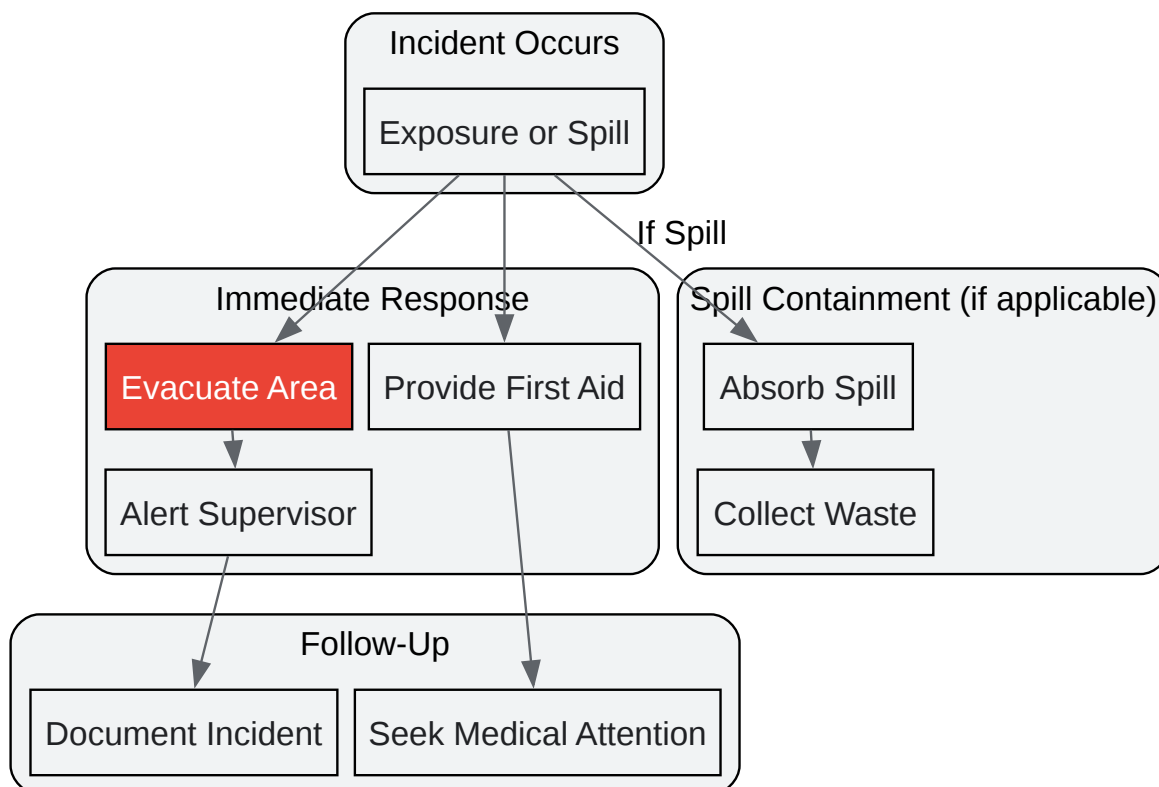
Experimental Protocol for Safe Handling:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for Pulegone.[\[6\]](#)
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood is functioning correctly.
- Handling:
 - Conduct all work with Pulegone inside a certified chemical fume hood.[\[6\]](#)
 - When dispensing, use appropriate tools to minimize the generation of aerosols.
 - Keep the container tightly closed when not in use.[\[6\]](#)
- Post-Handling and Waste Disposal:
 - Decontaminate all surfaces and equipment that may have come into contact with Pulegone.
 - Dispose of Pulegone waste and contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[\[3\]](#) Do not empty into drains.[\[3\]](#)
 - Remove PPE in a manner that avoids contaminating skin or personal clothing.
 - Wash hands thoroughly with soap and water after handling.[\[6\]](#)

Emergency Response and First Aid

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Response Workflow:



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Emergency Response for Pulegone Incidents

First Aid Procedures:

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and call a POISON CENTER or doctor immediately.[6]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[6]
- In Case of Eye Contact: Flush eyes with water as a precaution for at least 15 minutes.[5][6]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration and consult a physician.[6]

Spill Response:

- Evacuate non-essential personnel from the area.[6]
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, diatomaceous earth).[3]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[2][6]
- Clean the spill area thoroughly.

By adhering to these safety protocols and being prepared for emergencies, researchers can handle Pulegone with confidence, ensuring both personal safety and the integrity of their work.

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